

LDN193189 Tetrahydrochloride solubility issues and solutions.

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Compound of Interest

Compound Name: LDN193189 Tetrahydrochloride

Cat. No.: B2546857

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Technical Support Center: LDN193189 Tetrahydrochloride

Welcome to the technical support center for **LDN193189 Tetrahydrochloride**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the solubility, handling, and effective use of **LDN193189 Tetrahydrochloride** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **LDN193189 Tetrahydrochloride** and what is its primary mechanism of action?

A1: LDN193189 is a potent and selective small molecule inhibitor of the Bone Morphogenetic Protein (BMP) signaling pathway.^[1] Its tetrahydrochloride salt is a common formulation. It primarily functions by inhibiting the BMP type I receptors ALK1, ALK2, ALK3, and ALK6.^{[1][2]} This inhibition prevents the phosphorylation of downstream mediators Smad1, Smad5, and Smad8, thereby blocking both the canonical Smad-dependent and non-canonical (e.g., p38, Akt) BMP signaling pathways.^{[3][4]}

Q2: What are the recommended solvents for dissolving **LDN193189 Tetrahydrochloride**?

A2: **LDN193189 Tetrahydrochloride** has variable solubility depending on the specific salt form and the solvent. While some dihydrochloride forms are reported to be soluble in water, the

tetrahydrochloride form shows good solubility in water and moderate solubility in DMSO, often requiring sonication for complete dissolution.[5] It is sparingly soluble in aqueous buffers.[6] For cell culture experiments, preparing a concentrated stock solution in DMSO is a common practice.[7][8]

Q3: What is the stability of **LDN193189 Tetrahydrochloride** solutions?

A3: Stock solutions of LDN193189 in DMSO are stable for up to 6 months when stored in aliquots at -20°C.[9] Some sources suggest stability for at least one year at -80°C.[10] To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into single-use volumes.[11] Aqueous solutions of LDN193189 are not recommended for storage for more than one day.[6]

Q4: Can I expect precipitation when diluting my DMSO stock of LDN193189 into aqueous cell culture media?

A4: Yes, precipitation can be a significant issue. This is due to the lower solubility of the compound in aqueous solutions compared to DMSO.[12] To minimize precipitation, it is crucial to follow proper dilution protocols.

Troubleshooting Guide

This guide addresses common issues encountered when working with **LDN193189 Tetrahydrochloride**.

Issue 1: Precipitate formation in the stock solution.

- Possible Cause: The compound has come out of solution upon storage, especially after freeze-thaw cycles. Moisture absorption by DMSO can also reduce solubility.[10]
- Solution:
 - Warm the vial in a 37°C water bath for 2-5 minutes.[9]
 - Gently vortex or sonicate the solution until the precipitate is fully dissolved.[5][13]
 - Always use fresh, anhydrous DMSO to prepare stock solutions.[10]

- Briefly centrifuge the vial before opening to ensure all material is at the bottom.[\[7\]](#)

Issue 2: Precipitate forms immediately upon diluting the DMSO stock into cell culture medium.

- Possible Cause: Localized high concentration of the compound upon addition to the aqueous medium, leading to supersaturation and precipitation. The final concentration in the medium may exceed its aqueous solubility limit.
- Solution:
 - Pre-warm the cell culture medium to 37°C before adding the compound.[\[14\]](#)
 - Use rapid mixing: Add the DMSO stock solution drop-wise into the vortexing or swirling culture medium. This ensures rapid dispersion and avoids localized high concentrations.
[\[12\]](#)[\[14\]](#)
 - Stepwise Dilution: Consider performing a serial dilution in pre-warmed medium to gradually decrease the solvent concentration.[\[12\]](#)
 - Lower the final concentration: If precipitation persists, try using a lower final concentration of LDN193189 if your experimental design permits.
 - Maintain a low final DMSO concentration: Ensure the final DMSO concentration in your cell culture medium is below 0.5%, and ideally at or below 0.1%, to minimize solvent-induced toxicity.[\[11\]](#)[\[14\]](#)

Issue 3: Inconsistent or unexpected experimental results.

- Possible Cause: Inaccurate dosing due to incomplete dissolution or precipitation of the compound. The actual concentration of the active compound in the medium is lower than intended.
- Solution:
 - Visually inspect for precipitation: Before adding the medium to your cells, hold it up to a light source to check for any visible precipitate or cloudiness.

- Prepare fresh dilutions for each experiment: Avoid storing diluted LDN193189 in aqueous solutions, as precipitation can occur over time.[14]
- Filter sterilization: After diluting the compound in the medium, you can filter-sterilize it using a 0.2 μ M low-protein binding filter.[9] However, be aware that this may remove some of the precipitated compound, altering the final concentration. It is better to prevent precipitation in the first place.

Data Presentation

Table 1: Solubility of **LDN193189 Tetrahydrochloride** in Various Solvents

Solvent	Reported Solubility	Recommendations
Water	33.33 mg/mL (60.34 mM)[5]	Requires sonication.[5] Some dihydrochloride forms are soluble up to 50 mM.[11][15] Ready-to-use 10 mM solutions are available.[16]
DMSO	4.17 mg/mL (7.55 mM)[5]	Requires sonication.[5] Use fresh, anhydrous DMSO.[10] Other sources report solubility of ~2 mg/mL[6] and ≥ 16.4 mg/mL.[17]
0.01M HCl	1.67 mg/mL (4.11 mM)[13]	Sonication is recommended. [13]
Dimethyl formamide	~1 mg/mL[6]	-

Table 2: IC₅₀ Values of LDN193189 for BMP Type I Receptors

Receptor	IC ₅₀ (nM)
ALK1	0.8[1][10]
ALK2	0.8[1][10], 5[13][17]
ALK3	5.3[1][10], 30[13][17]
ALK6	16.7[1][10]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

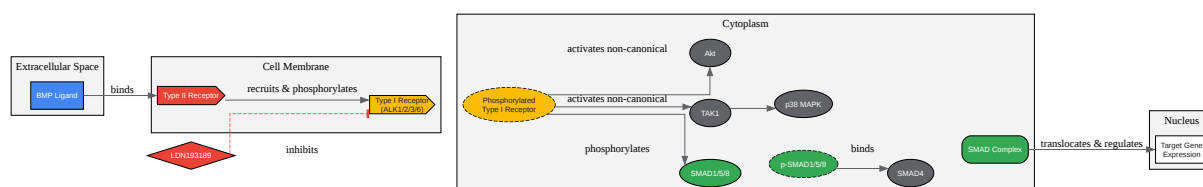
- Calculate the required mass: Based on the molecular weight of **LDN193189 Tetrahydrochloride** (552.33 g/mol), calculate the mass needed for your desired volume of 10 mM stock solution.
- Weigh the compound: Accurately weigh the calculated amount of **LDN193189 Tetrahydrochloride** powder in a sterile microcentrifuge tube.
- Add DMSO: Add the calculated volume of fresh, anhydrous DMSO to the tube.
- Dissolve: Vortex the tube vigorously. If a precipitate is observed, warm the solution to 37°C for 2-5 minutes and sonicate until the compound is completely dissolved.[5][9]
- Aliquot and Store: Aliquot the stock solution into single-use, light-protected sterile tubes to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C.[9][11]

Protocol 2: Dilution of DMSO Stock into Cell Culture Medium

- Pre-warm the medium: Place the required volume of cell culture medium in a 37°C water bath or incubator until it reaches temperature.
- Prepare for mixing: Place the tube or flask of pre-warmed medium on a vortexer at a medium speed or swirl it gently.
- Add the stock solution: While the medium is being mixed, add the required volume of the LDN193189 DMSO stock solution drop-wise directly into the medium.

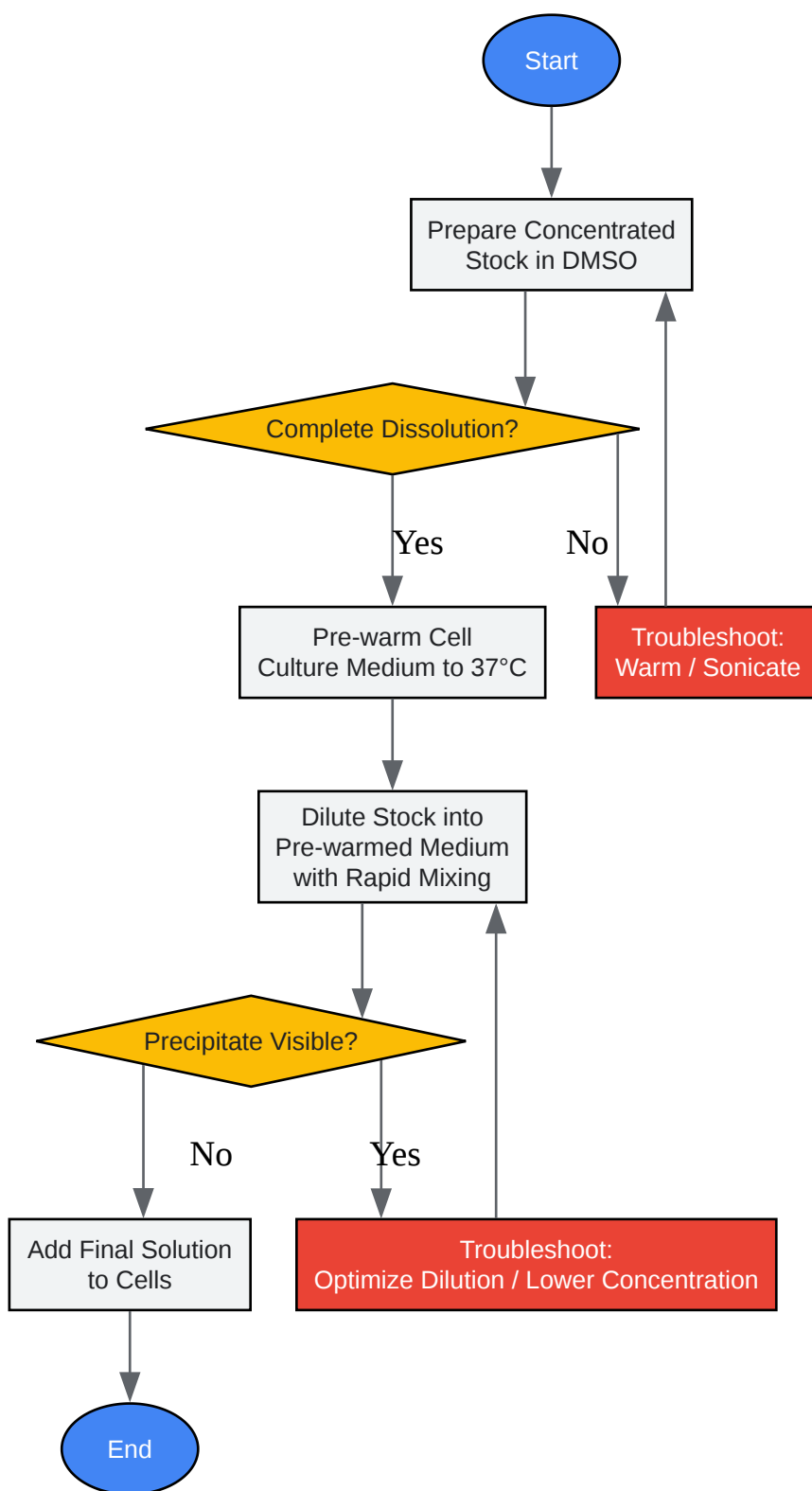
- Mix thoroughly: Continue to mix for a few seconds to ensure the compound is evenly dispersed.
- Final concentration check: Ensure the final concentration of DMSO is within the tolerated range for your specific cell line (typically $\leq 0.1\%$).^[11]
- Visual Inspection: Visually inspect the final solution for any signs of precipitation before adding it to your cells.
- Filter Sterilization (Optional): If necessary, filter the final medium using a 0.2 μM low-protein binding sterile filter.^[9]

Visualizations



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Caption: Canonical and non-canonical BMP signaling pathways and the inhibitory action of LDN193189.



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Caption: Recommended workflow for preparing and using LDN193189 solutions in cell culture experiments.

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